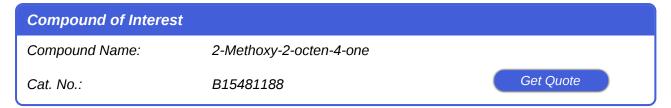


Application Note: GC-MS Analysis of 2-Methoxy-2-octen-4-one

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Audience: Researchers, scientists, and drug development professionals.

Objective: To provide a detailed protocol for the qualitative and quantitative analysis of **2-Methoxy-2-octen-4-one** in a liquid matrix using Gas Chromatography-Mass Spectrometry (GC-MS).

Introduction

2-Methoxy-2-octen-4-one is a volatile organic compound with potential applications in flavor, fragrance, and pharmaceutical industries. Accurate and reliable quantification of this analyte is crucial for quality control, research, and development. This application note outlines a comprehensive GC-MS protocol for the analysis of **2-Methoxy-2-octen-4-one**, including sample preparation, instrument parameters, and data analysis.

Experimental Protocol

This protocol is a proposed method and requires validation for specific matrices.

Sample Preparation: Liquid-Liquid Extraction (LLE)

Liquid-liquid extraction is a common technique for extracting analytes from a liquid sample into an immiscible organic solvent.

Reagents and Materials:



- Sample containing 2-Methoxy-2-octen-4-one
- Dichloromethane (DCM), GC-grade
- Anhydrous sodium sulfate
- 2 mL glass vials with PTFE-lined caps
- Pipettes and pipette tips
- Vortex mixer
- Centrifuge

Procedure:

- Pipette 1 mL of the liquid sample into a 2 mL glass vial.
- Add 1 mL of dichloromethane to the vial.
- Cap the vial and vortex for 1 minute to ensure thorough mixing.
- Centrifuge at 3000 rpm for 5 minutes to separate the aqueous and organic layers.
- Carefully transfer the lower organic layer (DCM) to a clean vial containing a small amount of anhydrous sodium sulfate to remove any residual water.
- Transfer the dried organic extract to a new vial for GC-MS analysis.

GC-MS Instrumentation and Parameters

The following parameters are suggested for a standard GC-MS system and may require optimization based on the specific instrument and column used.



Parameter	Setting
Gas Chromatograph	
Column	HP-5MS (30 m x 0.25 mm, 0.25 μm film thickness) or equivalent
Carrier Gas	Helium (99.999% purity)
Flow Rate	1.0 mL/min (constant flow)
Inlet Temperature	250°C
Injection Volume	1 μL
Injection Mode	Splitless
Oven Temperature Program	
Initial Temperature	50°C, hold for 2 minutes
Ramp 1	10°C/min to 150°C
Ramp 2	20°C/min to 250°C, hold for 5 minutes
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Ion Source Temperature	230°C
Transfer Line Temperature	280°C
Mass Scan Range	m/z 40-350 (for qualitative analysis)
Data Acquisition Mode	Full Scan (for initial identification) and Selected Ion Monitoring (SIM) for quantification.

Quantitative Data

The following table summarizes hypothetical quantitative data for **2-Methoxy-2-octen-4-one**. Note: These values are for illustrative purposes and must be determined experimentally through method validation.



Parameter	Hypothetical Value
Retention Time (RT)	12.5 min
Quantifier Ion (m/z)	156 (Molecular Ion)
Qualifier Ion 1 (m/z)	125
Qualifier Ion 2 (m/z)	97
Limit of Detection (LOD)	0.05 ng/mL
Limit of Quantification (LOQ)	0.15 ng/mL
Linearity Range	0.2 - 50 ng/mL
Correlation Coefficient (r²)	> 0.995

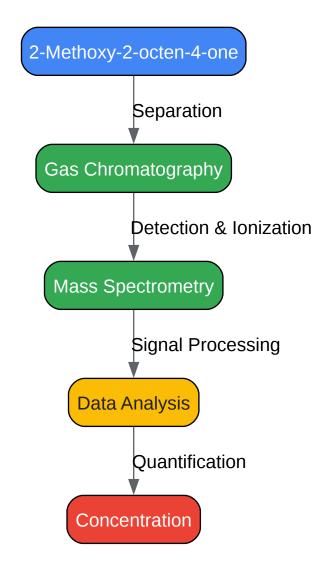
Diagrams



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Caption: GC-MS analysis workflow for **2-Methoxy-2-octen-4-one**.





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Caption: Logical relationship of the analytical steps.

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